

Core Identity: Nomenclature and Physicochemical Profile

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Compound of Interest

Compound Name: 1-Phenylpiperazinium chloride

CAS No.: 2210-93-7

Cat. No.: B1222861

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1-Phenylpiperazinium chloride is the hydrochloride salt of 1-Phenylpiperazine. The formation of this salt is a critical step in rendering the parent compound, a liquid free base, into a stable, crystalline solid that is more amenable to handling, purification, and storage.^[1] This transformation is achieved through the protonation of the secondary amine at the 4-position of the piperazine ring, creating a positively charged piperazinium cation, which is then ionically bonded to a chloride anion.^{[2][3]}

Table 1: Chemical Identifiers and Core Properties

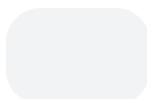
Identifier	Value	Source
IUPAC Name	1-phenylpiperazine;hydrochloride	[2]
Synonyms	1-Phenylpiperazine hydrochloride, N-Phenylpiperazine hydrochloride	[2] [4]
CAS Number	2210-93-7	[2] [4]
Molecular Formula	C ₁₀ H ₁₅ ClN ₂	[2] [4]
Molecular Weight	198.69 g/mol	[2] [4]
Appearance	White to off-white solid/crystalline powder	[4] [5]
Melting Point	247-250 °C	[4]

| Stability | Stable under normal conditions; Hygroscopic [\[1\]](#) |

The decision to work with the hydrochloride salt is a deliberate choice rooted in practicality. The salt form generally exhibits enhanced aqueous solubility and greater stability compared to the free base, which is crucial for its application in subsequent synthetic steps and for ensuring purity and a long shelf-life.[\[6\]](#)

Fig. 1: 2D Structure of 1-Phenylpiperazinium chloride

Chemical Structure of 1-Phenylpiperazinium chloride



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Caption: 2D Structure of **1-Phenylpiperazinium chloride**.

Architectural Analysis: Conformation and Crystallography

The definitive three-dimensional structure of a molecule is elucidated through X-ray crystallography. While direct crystallographic data for **1-Phenylpiperazinium chloride** itself is not widely published, extensive studies on closely related phenylpiperazinium salts, such as its tetrachloridocobaltate(II) complex, provide authoritative insights.^[7]

These studies confirm that the piperazine ring in the cation adopts a chair conformation. This is the most thermodynamically stable arrangement, as it minimizes both angular strain and torsional strain by staggering the C-H and C-N bonds on adjacent atoms. The bulky phenyl group preferentially occupies an equatorial position on the ring. This orientation minimizes steric hindrance (1,3-diaxial interactions) that would occur if the phenyl group were in an axial position, further contributing to the molecule's overall stability.^[7]

In the solid state, the crystal lattice is stabilized by a network of hydrogen bonds. The protonated nitrogen (N-H⁺) of the piperazinium cation acts as a hydrogen bond donor, forming interactions with the chloride anion (Cl⁻), which acts as a hydrogen bond acceptor.^[7] These electrostatic interactions are fundamental to the formation of a stable, ordered crystalline structure with a relatively high melting point.

Spectroscopic Fingerprinting for Structural Verification

Spectroscopic methods provide a non-destructive means to verify the chemical structure of **1-Phenylpiperazinium chloride**. Each technique probes different aspects of the molecule's composition and bonding, collectively offering a comprehensive structural "fingerprint."

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for elucidating the structure of organic molecules in solution. For **1-Phenylpiperazinium chloride**, both ¹H and ¹³C NMR spectra provide distinct and predictable signals.

- ^1H NMR: The proton spectrum can be divided into three main regions.
 - Aromatic Region (~6.8-7.3 ppm): The five protons on the phenyl ring will appear in this downfield region. The specific splitting pattern depends on the solvent and resolution but typically shows complex multiplets corresponding to the ortho, meta, and para protons.
 - Piperazine Ring Protons (~3.0-3.5 ppm): The eight protons on the piperazine ring are diastereotopic due to the ring's chair conformation and will appear as complex multiplets. Protons on carbons adjacent to the phenyl-substituted nitrogen are typically shifted slightly downfield compared to those adjacent to the protonated secondary amine.
 - Amine Proton (variable): The acidic proton on the positively charged nitrogen (N-H^+) can appear over a broad range and may be broadened due to chemical exchange with the solvent.
- ^{13}C NMR: The carbon spectrum is simpler and confirms the number of unique carbon environments.[\[2\]](#)
 - Aromatic Carbons (~116-150 ppm): Four signals are expected for the six phenyl carbons due to symmetry (two signals for the four ortho/meta carbons, one for the para carbon, and one for the ipso-carbon attached to the nitrogen).
 - Piperazine Carbons (~45-50 ppm): Two distinct signals are expected for the four piperazine carbons, reflecting their different chemical environments relative to the two nitrogen atoms.[\[8\]](#)

Table 2: Predicted Spectroscopic Data Summary

Spectroscopy	Region/Frequency	Assignment
^1H NMR	~6.8-7.3 ppm	Aromatic C-H
	~3.0-3.5 ppm	Piperazine CH_2
^{13}C NMR	~116-150 ppm	Aromatic C
	~45-50 ppm	Piperazine C
FT-IR	~3000-3100 cm^{-1}	Aromatic C-H stretch
	~2850-3000 cm^{-1}	Aliphatic C-H stretch
	~2400-2700 cm^{-1}	Secondary amine salt (R_2NH_2^+) stretch

| | ~1500-1600 cm^{-1} | Aromatic C=C stretch |

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule by detecting the absorption of infrared radiation corresponding to specific bond vibrations. Key expected absorptions for **1-Phenylpiperazinium chloride** include:

- N-H⁺ Stretch: A broad and strong absorption band typically centered around 2400-2700 cm^{-1} , which is characteristic of a secondary amine salt.[\[2\]](#)
- C-H Stretches: Sharp peaks above 3000 cm^{-1} for the aromatic C-H bonds and just below 3000 cm^{-1} for the aliphatic C-H bonds of the piperazine ring.
- C=C Stretch: Absorptions in the 1500-1600 cm^{-1} region corresponding to the carbon-carbon double bonds within the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments. In a typical electron ionization (EI) mass spectrum of the parent compound, 1-Phenylpiperazine, the molecular ion peak would be observed at an m/z of 162.23.[\[9\]](#) When analyzing the hydrochloride salt, the mass spectrum will detect the cationic portion, 1-

phenylpiperazinium, which has a mass corresponding to the free base (162.23 g/mol) plus a proton. The most prominent peak, however, is often the deprotonated free base itself, as the salt readily dissociates in the mass spectrometer.

Synthesis Protocol and Rationale

The synthesis of **1-Phenylpiperazinium chloride** is a straightforward acid-base reaction, valued for its high yield and simplicity. This process is fundamental for converting the often-oily 1-Phenylpiperazine free base into a manageable solid.

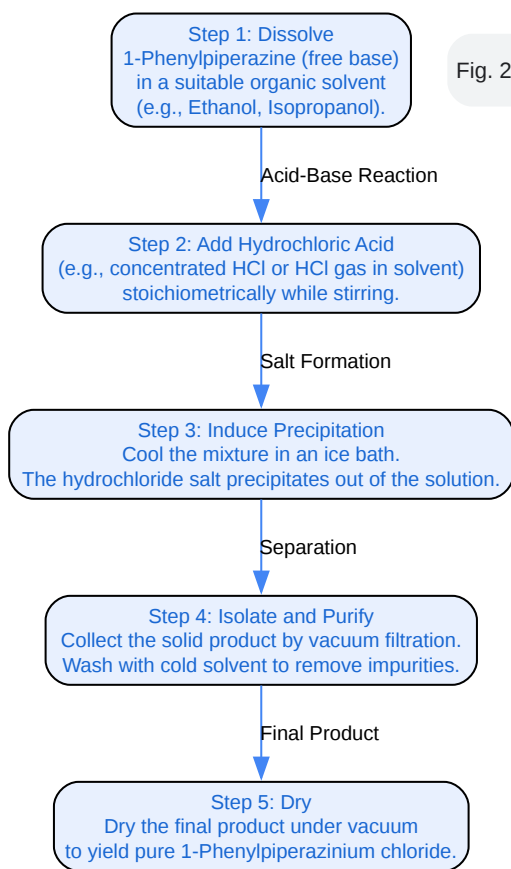


Fig. 2: General workflow for the synthesis of 1-Phenylpiperazinium chloride.

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Caption: General workflow for the synthesis of **1-Phenylpiperazinium chloride**.

Detailed Experimental Protocol:

- **Dissolution:** In a suitable reaction vessel, dissolve 1-Phenylpiperazine (1.0 equivalent) in absolute ethanol. The choice of a solvent in which the free base is soluble but the salt is less soluble is key to achieving high recovery.
- **Acidification:** Cool the solution in an ice bath. Slowly add a stoichiometric amount (1.0 equivalent) of concentrated hydrochloric acid dropwise with continuous stirring. An exothermic reaction will occur. Maintaining a low temperature controls the reaction rate and promotes the formation of well-defined crystals.
- **Precipitation & Isolation:** As the acid is added, a white precipitate of **1-Phenylpiperazinium chloride** will form. After the addition is complete, continue stirring the slurry in the ice bath for 30-60 minutes to ensure complete precipitation.
- **Filtration and Washing:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake with a small amount of cold ethanol or diethyl ether to remove any unreacted starting material or soluble impurities.
- **Drying:** Dry the purified white solid under vacuum to remove residual solvent. The final product should be stored in a desiccator as it is hygroscopic.^[1]

Significance in Medicinal Chemistry and Drug Development

The true value of **1-Phenylpiperazinium chloride** lies in its role as a versatile building block for the synthesis of Active Pharmaceutical Ingredients (APIs).^[6] The phenylpiperazine scaffold is a well-established "privileged structure" in medicinal chemistry, appearing in numerous drugs targeting the central nervous system (CNS).^{[10][11]}

Fig. 3: Role of 1-Phenylpiperazinium chloride as a key intermediate.



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Caption: Role of **1-Phenylpiperazinium chloride** as a key intermediate.

The protonated nitrogen of the chloride salt can be easily deprotonated under basic conditions to regenerate the nucleophilic secondary amine of the free base in situ. This allows for subsequent reactions, such as alkylation or acylation, at the N4 position to build more complex molecules. Its use as a stable, solid precursor ensures accurate weighing and stoichiometry in reactions, which is critical for reproducible and scalable pharmaceutical manufacturing. Derivatives of phenylpiperazine have shown a wide range of biological activities, including anticancer, antidiabetic, and antimicrobial properties.^{[12][13][14]}

Safety and Handling Imperatives

As with any laboratory chemical, a thorough understanding of the hazards associated with **1-Phenylpiperazinium chloride** is essential for safe handling.

- GHS Classification: The compound is classified as acutely toxic and an irritant.^{[2][4]}
 - Acute Toxicity (Oral, Dermal, Inhalation): Toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]}
 - Skin Irritation: Causes skin irritation.^[15]
 - Eye Irritation: Causes serious eye irritation.^[15]
- Handling Recommendations:

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[\[1\]](#)
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
 - The compound is hygroscopic; protect from moisture.[\[1\]](#)

Conclusion

1-Phenylpiperazinium chloride is more than a simple chemical; it is a carefully engineered molecule designed for utility and stability. Its structure, characterized by a protonated piperazine ring in a stable chair conformation, dictates its solid-state properties and its reactivity. A comprehensive understanding of its spectroscopic signature allows for unambiguous identification and quality control. Ultimately, the conversion of 1-Phenylpiperazine to its hydrochloride salt is a critical enabling step, transforming a liquid base into a versatile and reliable solid intermediate that is foundational to the discovery and synthesis of a wide array of pharmacologically active compounds.

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